

A Comprehensive Technical Guide to the Physical Characteristics of 1,7-Dimethoxynaphthalene

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Compound of Interest

Compound Name: **1,7-Dimethoxynaphthalene**

Cat. No.: **B1583364**

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Introduction

1,7-Dimethoxynaphthalene is a disubstituted naphthalene derivative with the chemical formula $C_{12}H_{12}O_2$. As an aromatic ether, its physical properties, particularly its melting and boiling points, are critical determinants of its behavior in various chemical and pharmaceutical applications. Understanding these characteristics is fundamental for its purification, handling, and incorporation into synthetic pathways for drug development and materials science. This guide provides an in-depth analysis of the physical properties of **1,7-Dimethoxynaphthalene** and outlines detailed, field-proven methodologies for their experimental determination.

Core Physical and Chemical Properties

The physical state and thermal behavior of **1,7-Dimethoxynaphthalene** are dictated by its molecular structure. The presence of the rigid naphthalene core and the two methoxy groups influences its intermolecular forces, leading to the specific melting and boiling points observed experimentally.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1][2]
Molecular Weight	188.22 g/mol	[1]
CAS Number	5309-18-2	[1]
Melting Point	116-119 °C (lit.)	[3]
Boiling Point	289-290 °C (lit.)	[1][2][4]
Density	1.132 g/mL at 25 °C (lit.)	[1][2]
Refractive Index	n _{20/D} 1.6160 (lit.)	[1][2]

Experimental Determination of Physical Characteristics

The precise determination of melting and boiling points is a cornerstone of chemical characterization, providing insights into the purity and identity of a compound. The following protocols are designed to yield accurate and reproducible results.

I. Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. For a pure substance, this occurs over a narrow range. The sharpness of the melting point range is a reliable indicator of purity.

The capillary method is preferred for its small sample requirement and accuracy. The slow, controlled heating rate is crucial. If heated too quickly, the temperature of the heating block will rise faster than the sample can melt, leading to an erroneously high and broad melting point range. Packing the sample tightly ensures uniform heat transfer.

- Sample Preparation: Ensure the **1,7-Dimethoxynaphthalene** sample is completely dry and finely powdered to allow for uniform packing.
- Capillary Tube Loading: Seal one end of a capillary tube by heating it in the flame of a Bunsen burner. Introduce the powdered sample into the open end and tap the sealed end

gently on a hard surface to pack the solid to a height of 2-3 mm.

- Apparatus Setup: Attach the capillary tube to a thermometer with a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Heating: Place the thermometer and attached capillary tube into a melting point apparatus (such as a Thiele tube or an automated melting point device). Heat the apparatus gently.
- Observation: As the temperature approaches the expected melting point, slow the heating rate to approximately 1-2 °C per minute.
- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the last crystal melts (T2). The melting point range is T1-T2.



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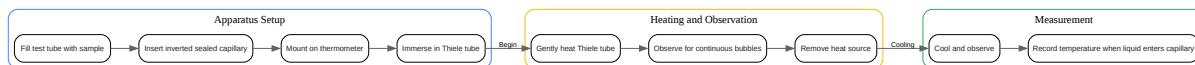
Caption: Workflow for Melting Point Determination.

II. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. This physical constant is sensitive to changes in pressure.

The Thiele tube method provides a uniform temperature environment due to the convection of the heating oil. The inverted capillary tube acts as a manometer. As the liquid is heated, the air trapped in the capillary expands and escapes. At the boiling point, the vapor pressure of the liquid equals the atmospheric pressure, and a steady stream of bubbles emerges. Upon cooling, the point at which the liquid is drawn back into the capillary indicates that the external pressure has just overcome the vapor pressure of the liquid, providing an accurate boiling point reading.

- Apparatus Setup: Place a few milliliters of **1,7-Dimethoxynaphthalene** into a small test tube.
- Capillary Inversion: Seal one end of a capillary tube and place it, open end down, into the test tube containing the sample.
- Assembly: Attach the test tube to a thermometer. The bulb of the thermometer should be level with the bottom of the test tube.
- Heating: Immerse the assembly in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- Observation of Boiling: Heat the side arm of the Thiele tube gently. Observe the capillary tube. A stream of bubbles will emerge from the open end as the temperature rises.
- Data Recording: When a continuous and rapid stream of bubbles is observed, remove the heat. The liquid will begin to cool. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point.



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Caption: Workflow for Boiling Point Determination.

Conclusion

The melting and boiling points of **1,7-Dimethoxynaphthalene** are key physical parameters that are essential for its application in scientific research and development. The methodologies outlined in this guide provide a robust framework for the accurate and reliable determination of these properties, ensuring data integrity and reproducibility. Adherence to these protocols will enable researchers to confidently characterize this important chemical compound.

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